

# comparison of N-nitroso-desmethyl-rizatriptan levels in different rizatriptan formulations

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## Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

Cat. No.: *B15807349*

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## N-Nitroso-Desmethyl-Rizatriptan in Rizatriptan Formulations: A Comparative Overview

For Researchers, Scientists, and Drug Development Professionals

The presence of **N-nitroso-desmethyl-rizatriptan**, a potential genotoxic impurity, has become a critical concern in the manufacturing of rizatriptan drug products. This guide provides a comparative analysis of this impurity in different rizatriptan formulations, supported by available data from regulatory actions and scientific literature.

**N-nitroso-desmethyl-rizatriptan** is a nitrosamine impurity that can form during the synthesis of the active pharmaceutical ingredient (API), the manufacturing of the drug product, or during storage.[1][2][3] Its classification as a probable human carcinogen necessitates strict control to ensure patient safety.[4] Regulatory bodies like the U.S. Food and Drug Administration (FDA) have established acceptable intake (AI) limits for such impurities.[5]

Recent recalls of both rizatriptan benzoate tablets and orally disintegrating tablets (ODTs) highlight that the formation of **N-nitroso-desmethyl-rizatriptan** is a risk across different

formulation types.[6] These regulatory actions underscore the importance of robust analytical monitoring and control strategies for all rizatriptan products.

## Comparative Data on N-nitroso-desmethyl-rizatriptan Levels

Direct comparative studies detailing the quantitative levels of **N-nitroso-desmethyl-rizatriptan** across a range of commercial rizatriptan formulations are not readily available in the public domain. However, information from product recalls initiated by manufacturers like Glenmark provides evidence that levels of this impurity have exceeded the acceptable daily intake (AI) limit set by the FDA in both conventional tablets and orally disintegrating tablets.[6]

| Formulation Type                                          | Manufacturer (Example from Recalls) | N-nitroso-desmethyl-rizatriptan Levels | Regulatory Action | Acceptable Intake (AI) Limit (FDA) |
|-----------------------------------------------------------|-------------------------------------|----------------------------------------|-------------------|------------------------------------|
| Rizatriptan Benzoate Tablets                              | Glenmark                            | Exceeded Acceptable Limit              | Recall            | 26.5 ng/day[7]                     |
| Rizatriptan Benzoate Orally Disintegrating Tablets (ODTs) | Glenmark                            | Exceeded Acceptable Limit              | Recall            | 26.5 ng/day[7]                     |

Note: The exact levels of **N-nitroso-desmethyl-rizatriptan** in the recalled batches have not been publicly disclosed. The recalls indicate that the levels were significant enough to warrant market withdrawal.

## Factors Influencing Impurity Formation

The formation of **N-nitroso-desmethyl-rizatriptan** in rizatriptan formulations can be influenced by several factors:

- Presence of Secondary Amines: The rizatriptan molecule contains a secondary amine functional group, which is a precursor for nitrosamine formation.[6]

- Nitrosating Agents: The presence of residual nitrites in excipients used in the formulation can act as nitrosating agents.[8]
- Manufacturing Process: Conditions such as pH, temperature, and the presence of catalysts during API synthesis and drug product manufacturing can promote the formation of nitrosamines.[9]
- Storage Conditions: The stability of the drug product and the potential for degradation leading to the formation of nitrosamines over its shelf life is a critical consideration.[6]
- Formulation Composition: The specific excipients used in a formulation can influence the microenvironment and the potential for nitrosamine formation. For instance, the presence of certain antioxidants may inhibit formation, while others may inadvertently promote it.

## Experimental Protocols

The sensitive and specific quantification of **N-nitroso-desmethyl-rizatriptan** at trace levels requires advanced analytical techniques. While a specific validated method for this impurity in various rizatriptan formulations is not publicly available, a representative Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method can be detailed based on established protocols for similar nitrosamine impurities.[10]

## Representative LC-MS/MS Method for Quantification of N-nitroso-desmethyl-rizatriptan

### 1. Sample Preparation:

- Accurately weigh and crush a representative number of rizatriptan tablets or ODTs.
- Transfer a portion of the powdered sample, equivalent to a single dose of rizatriptan, into a volumetric flask.
- Add a suitable solvent (e.g., a mixture of methanol and water) to dissolve the sample.
- Sonicate for 15-20 minutes to ensure complete dissolution.
- Dilute to the final volume with the solvent.

- Centrifuge an aliquot of the solution to remove any undissolved excipients.
- Transfer the supernatant to an HPLC vial for analysis.

## 2. Chromatographic Conditions:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8  $\mu$ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: A suitable gradient program to separate the **N-nitroso-desmethyl-rizatriptan** from the rizatriptan API and other matrix components.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5  $\mu$ L.

## 3. Mass Spectrometric Conditions:

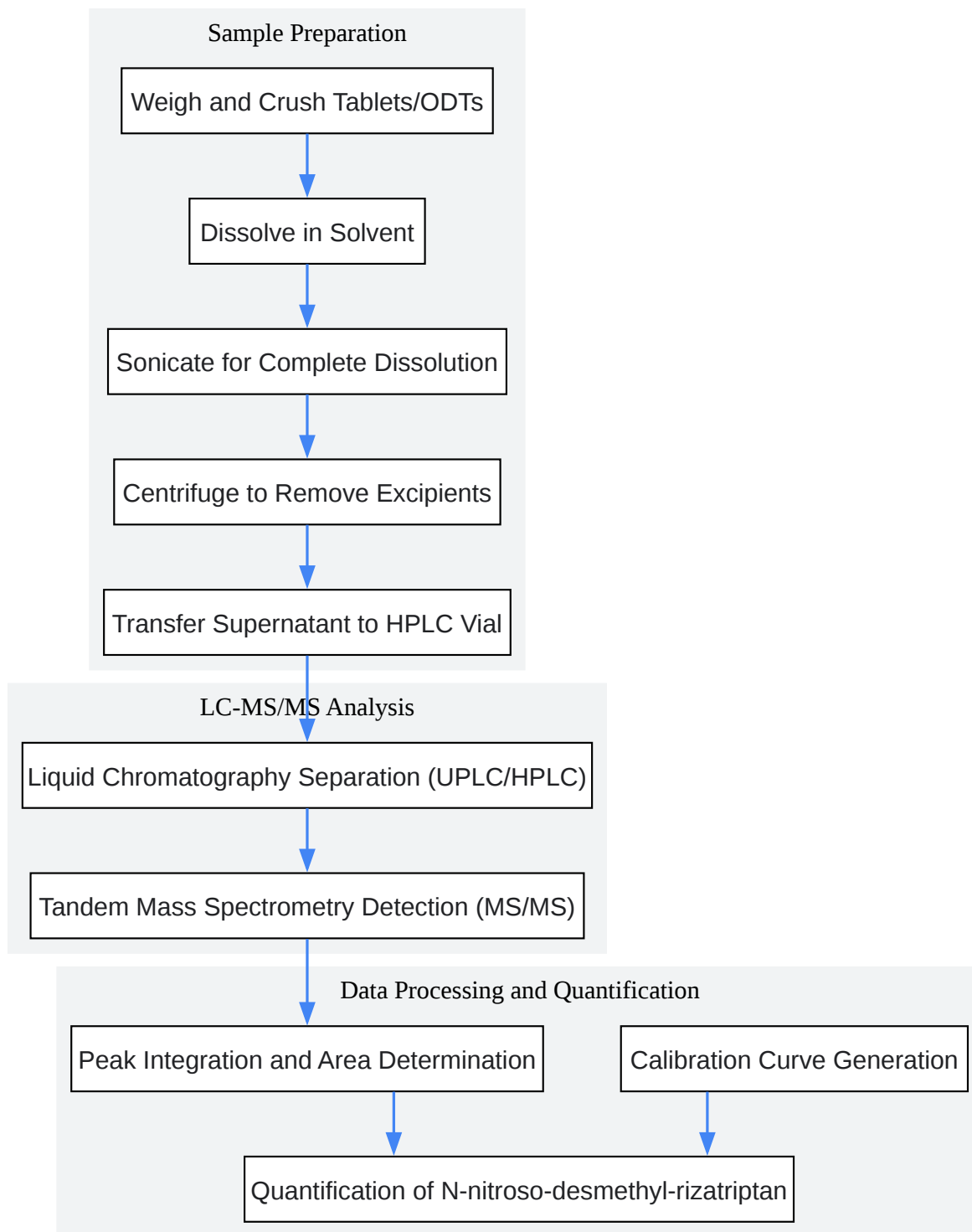
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for **N-nitroso-desmethyl-rizatriptan** and an appropriate internal standard.
  - Precursor Ion (Q1) for **N-nitroso-desmethyl-rizatriptan**: m/z 285.1
  - Product Ions (Q3) for **N-nitroso-desmethyl-rizatriptan**: To be determined through infusion and fragmentation studies of a reference standard.

- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows to achieve maximum sensitivity.

#### 4. Quantification:

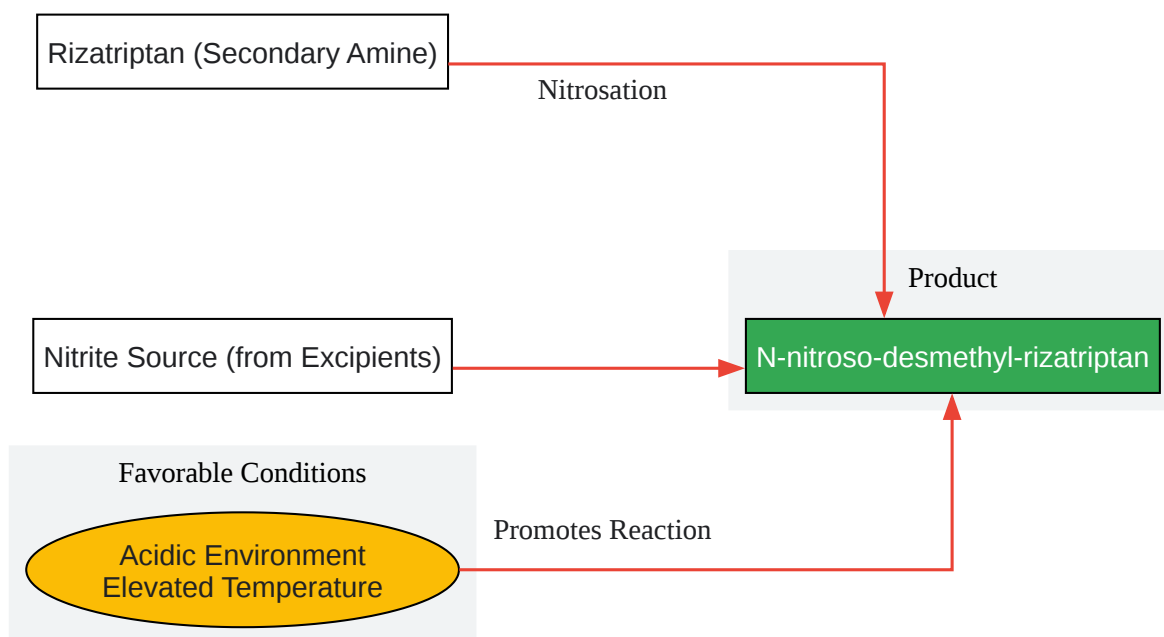
- Prepare a calibration curve using a certified reference standard of **N-nitroso-desmethyl-rizatriptan**.
- Quantify the amount of **N-nitroso-desmethyl-rizatriptan** in the samples by comparing the peak area ratios of the analyte to the internal standard against the calibration curve.

## Visualizations



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Caption: Experimental workflow for the quantification of **N-nitroso-desmethyl-rizatriptan**.



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Caption: Formation pathway of **N-nitroso-desmethyl-rizatriptan**.

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